

A Comprehensive Technical Guide to the Solubility of *tert*-Butyl 2-bromoisobutyrate

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Compound of Interest

Compound Name: *tert*-Butyl 2-bromoisobutyrate

Cat. No.: B108922

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility characteristics of ***tert*-butyl 2-bromoisobutyrate**, a key reagent in various chemical syntheses. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on providing robust experimental protocols for determining its solubility in a range of solvents. A template for data presentation is also included to aid researchers in organizing their findings.

Introduction

***Tert*-butyl 2-bromoisobutyrate** is a crucial initiator in atom transfer radical polymerization (ATRP) and a versatile intermediate in organic synthesis. Its solubility in various solvents is a critical parameter for reaction kinetics, purification processes, and formulation development. Understanding its solubility profile allows for the optimization of reaction conditions and the development of efficient downstream processing.

Physicochemical Properties

A summary of the key physicochemical properties of ***tert*-butyl 2-bromoisobutyrate** is presented in the table below. These properties can influence its solubility behavior.

Property	Value
Molecular Formula	C ₈ H ₁₅ BrO ₂
Molecular Weight	223.11 g/mol
Appearance	Colorless liquid
Density	Approximately 1.196 g/mL at 20 °C
Boiling Point	175.5 °C at 760 mmHg
Refractive Index	Approximately 1.436 at 20 °C

Solubility Data

While specific quantitative solubility data for **tert-butyl 2-bromoisobutyrate** in a wide array of solvents is not extensively documented in peer-reviewed literature, it is known to be soluble in chloroform.[1] For other solvents, experimental determination is necessary. The following table provides a template for researchers to systematically record experimentally determined solubility data.

Table 1: Solubility of **tert-Butyl 2-bromoisobutyrate** in Various Solvents (Template)

Solvent	Temperature (°C)	Solubility (g/100 mL)	Method of Determination
e.g., Tetrahydrofuran (THF)			
e.g., N,N-Dimethylformamide (DMF)			
e.g., Dimethyl Sulfoxide (DMSO)			
e.g., Toluene			
e.g., Methanol			
e.g., Ethanol			
e.g., Acetone			
e.g., Acetonitrile			
e.g., Dichloromethane			

Experimental Protocols for Solubility Determination

Accurate determination of solubility is paramount for consistent and reproducible research. The following are detailed methodologies for key experiments to quantify the solubility of **tert-butyl 2-bromoisobutyrate**.

Gravimetric Method

This method is a straightforward and reliable technique for determining the solubility of a non-volatile solute in a volatile solvent.

Methodology:

- **Saturation:** In a sealed vessel, add an excess of **tert-butyl 2-bromoisobutyrate** to a known volume of the chosen solvent.

- **Equilibration:** Agitate the mixture at a constant, controlled temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solute should be visible.
- **Separation:** Carefully separate the saturated solution from the undissolved solute. This can be achieved by filtration through a syringe filter (ensure the filter material is compatible with the solvent) or by careful decantation after allowing the excess solute to settle.
- **Solvent Evaporation:** Transfer a precisely measured volume of the clear, saturated solution to a pre-weighed, dry container.
- **Drying:** Evaporate the solvent under controlled conditions (e.g., in a fume hood, rotary evaporator, or vacuum oven at a temperature that will not cause decomposition of the solute).
- **Weighing:** Once the solvent is completely removed, weigh the container with the dried solute.
- **Calculation:** The solubility is calculated as the mass of the dissolved solute per volume of the solvent.

UV-Visible (UV-Vis) Spectrophotometry Method

This method is suitable when the solute has a distinct chromophore that absorbs in the UV-Vis spectrum and the solvent is transparent in that region.

Methodology:

- **Calibration Curve:** Prepare a series of standard solutions of **tert-butyl 2-bromoisobutyrate** of known concentrations in the chosen solvent.
- **Spectral Scan:** For each standard, record the UV-Vis spectrum to determine the wavelength of maximum absorbance (λ_{max}).
- **Absorbance Measurement:** Measure the absorbance of each standard solution at the determined λ_{max} .
- **Plotting:** Plot a calibration curve of absorbance versus concentration. The relationship should be linear (Beer-Lambert Law).

- Saturated Solution Preparation: Prepare a saturated solution as described in the gravimetric method (steps 1 and 2).
- Dilution: After separating the saturated solution, dilute a known volume of it with the solvent to a concentration that falls within the linear range of the calibration curve.
- Sample Measurement: Measure the absorbance of the diluted saturated solution at λ_{max} .
- Concentration Determination: Use the calibration curve to determine the concentration of the diluted solution.
- Solubility Calculation: Calculate the concentration of the original saturated solution by accounting for the dilution factor.

High-Performance Liquid Chromatography (HPLC) Method

HPLC is a highly sensitive and accurate method for determining solubility, especially in complex mixtures.

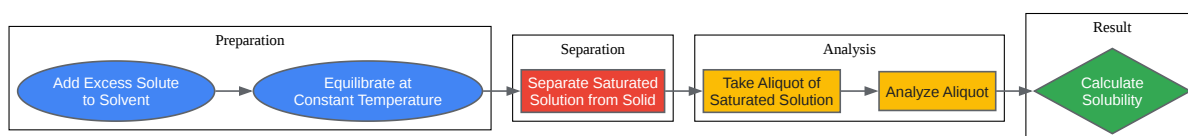
Methodology:

- Method Development: Develop an HPLC method capable of separating and quantifying **tert-butyl 2-bromoisobutyrate**. This includes selecting an appropriate column, mobile phase, flow rate, and detector (e.g., UV or refractive index).
- Calibration: Prepare a series of standard solutions of known concentrations and inject them into the HPLC system to generate a calibration curve by plotting peak area versus concentration.
- Saturated Solution Preparation: Prepare a saturated solution as described in the gravimetric method (steps 1 and 2).
- Sample Preparation: After separating the saturated solution, filter it through a suitable HPLC syringe filter. Dilute a known volume of the filtrate with the mobile phase to a concentration within the calibration range.

- Analysis: Inject the prepared sample into the HPLC system and record the chromatogram.
- Quantification: Determine the concentration of **tert-butyl 2-bromoisobutyrate** in the diluted sample using the calibration curve.
- Solubility Calculation: Calculate the solubility in the original saturated solution by applying the dilution factor.

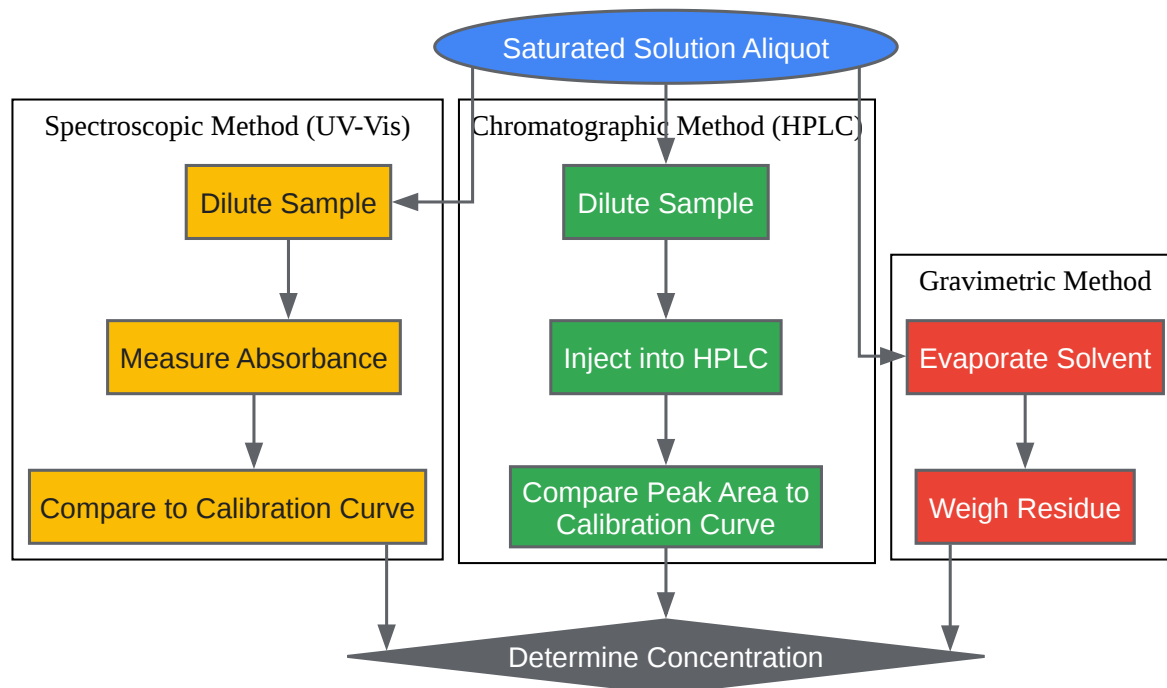
Visualizations

The following diagrams illustrate the general workflow for determining solubility.



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Caption: General experimental workflow for solubility determination.



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Caption: Common analytical methods for solubility measurement.

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References

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